

Personal protective equipment for handling Bzo-poxizid

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Compound of Interest

Compound Name: Bzo-poxizid

Cat. No.: B10823109

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Essential Safety and Handling Guide for Bzo-poxizid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Bzo-poxizid**. As an analytical reference standard categorized as a synthetic cannabinoid, proper laboratory practices are essential to ensure safety and data integrity.^{[1][2]}

Chemical and Physical Properties

A summary of the key quantitative data for **Bzo-poxizid** is presented below for easy reference.

Property	Value
Synonyms	5C-MDA-19, Pentyl MDA-19
CAS Number	1048973-64-3
Molecular Formula	C ₂₀ H ₂₁ N ₃ O ₂
Molecular Weight	335.4 g/mol
Purity	≥98%
Appearance	Crystalline solid
Storage Temperature	-20°C
UV/Vis. (λmax)	277, 343 nm
Solubility	DMF: 10 mg/ml; DMSO: 1 mg/ml; Ethanol: 1 mg/ml

Data sourced from Cayman Chemical product information.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE) and Safe Handling

While the Safety Data Sheet (SDS) for **Bzo-poxizid** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) and has NFPA and HMIS ratings of 0 for health, fire, and reactivity, it is critical to follow standard laboratory safety protocols as a precautionary measure.[\[3\]](#) Product information advises to avoid ingestion, inhalation, and contact with eyes, skin, and clothing, and to wash thoroughly after handling.

Recommended PPE:

- **Eye Protection:** Safety glasses with side shields or goggles are recommended to prevent accidental eye contact.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.

- **Body Protection:** A standard laboratory coat should be worn to protect clothing.
- **Respiratory Protection:** If working with the solid material in a way that may generate dust, or if handling solutions outside of a fume hood, a NIOSH-approved respirator may be appropriate.

Handling Procedures:

- Use **Bzo-poxizid** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust when handling the solid form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the substance.

Operational and Disposal Plans

General Workflow for Handling **Bzo-poxizid**:

The following diagram illustrates a standard workflow for handling **Bzo-poxizid** in a laboratory setting, from receiving the compound to its final disposal.



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Caption: A workflow diagram for the safe handling of **Bzo-poxizid**.

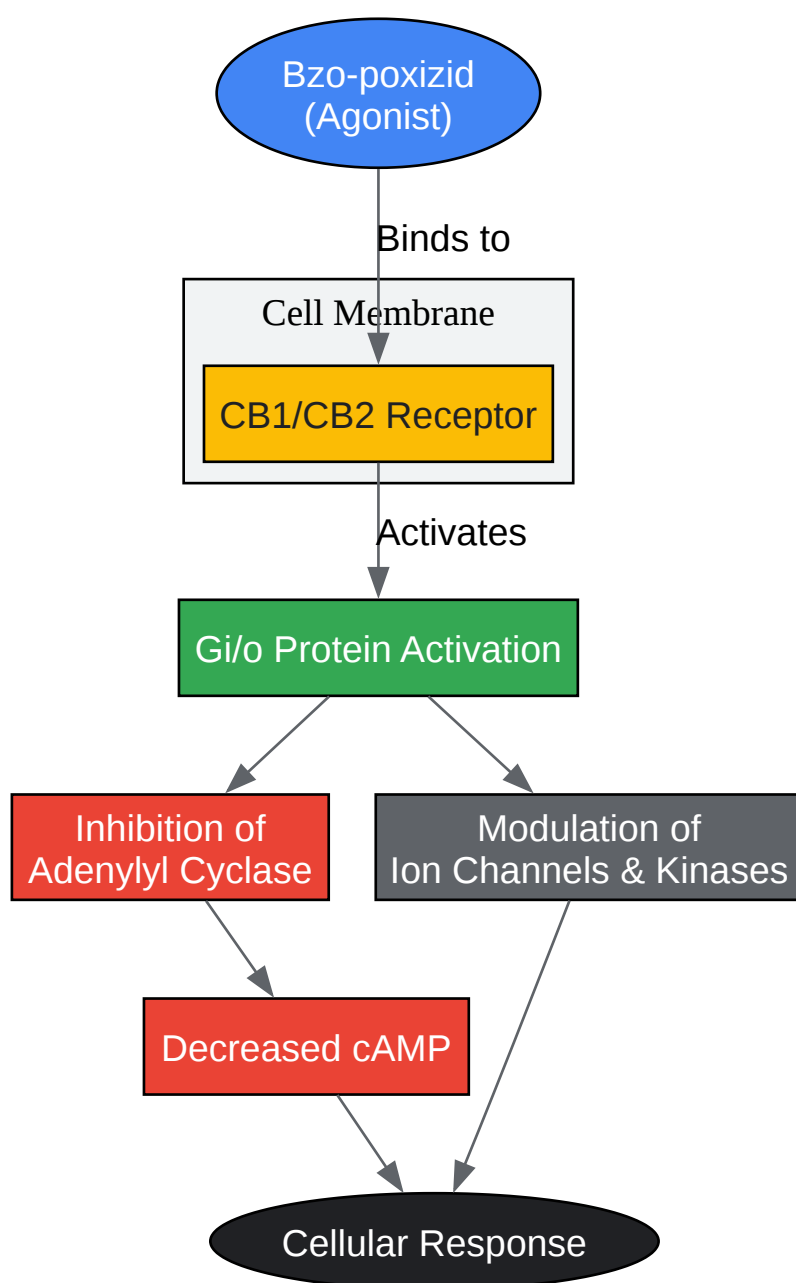
Disposal Plan:

According to the Safety Data Sheet, smaller quantities of **Bzo-poxizid** may be disposed of with household waste. However, it is imperative to follow all institutional, local, state, and federal

regulations for chemical waste disposal. Do not allow the undiluted product or large quantities to reach groundwater, water courses, or sewage systems.

Mechanism of Action: Synthetic Cannabinoid Receptor Agonist

Bzo-poxizid is categorized as a synthetic cannabinoid. Like other synthetic cannabinoids, it is designed to act as an agonist at the cannabinoid receptors, primarily CB1 and CB2. The diagram below illustrates this general signaling pathway.



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Caption: General signaling pathway of a synthetic cannabinoid agonist.

Disclaimer: This information is intended for research and forensic applications only and is not for human or veterinary use. Users must review the complete Safety Data Sheet provided by the supplier before use.

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References

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